

Safe Disposal of Boeravinone A: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *boeravinone A*

Cat. No.: *B3084895*

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential guidance on the proper disposal procedures for **Boeravinone A**, a naturally occurring rotenone. Due to the absence of a specific Safety Data Sheet (SDS) for **Boeravinone A**, this guide is based on safety information for structurally related compounds, Boeravinone B and Boeravinone E, and general best practices for laboratory chemical waste management. Boeravinones are known to be toxic, particularly to aquatic life, necessitating careful handling and disposal to mitigate environmental and health risks.

Hazard Profile and Safety Precautions

Boeravinone A belongs to the rotenone class of compounds. Related boeravinones exhibit significant biological activity and associated hazards. It is crucial to handle **Boeravinone A** with appropriate personal protective equipment (PPE) and adhere to strict safety protocols.

Key Hazards of Related Boeravinones:

- Acute Oral Toxicity: Boeravinone B is toxic if swallowed[1], and Boeravinone E is harmful if swallowed[2].
- Skin and Eye Irritation: Boeravinone B is known to cause skin and serious eye irritation[1].
- Respiratory Irritation: May cause respiratory irritation[1].

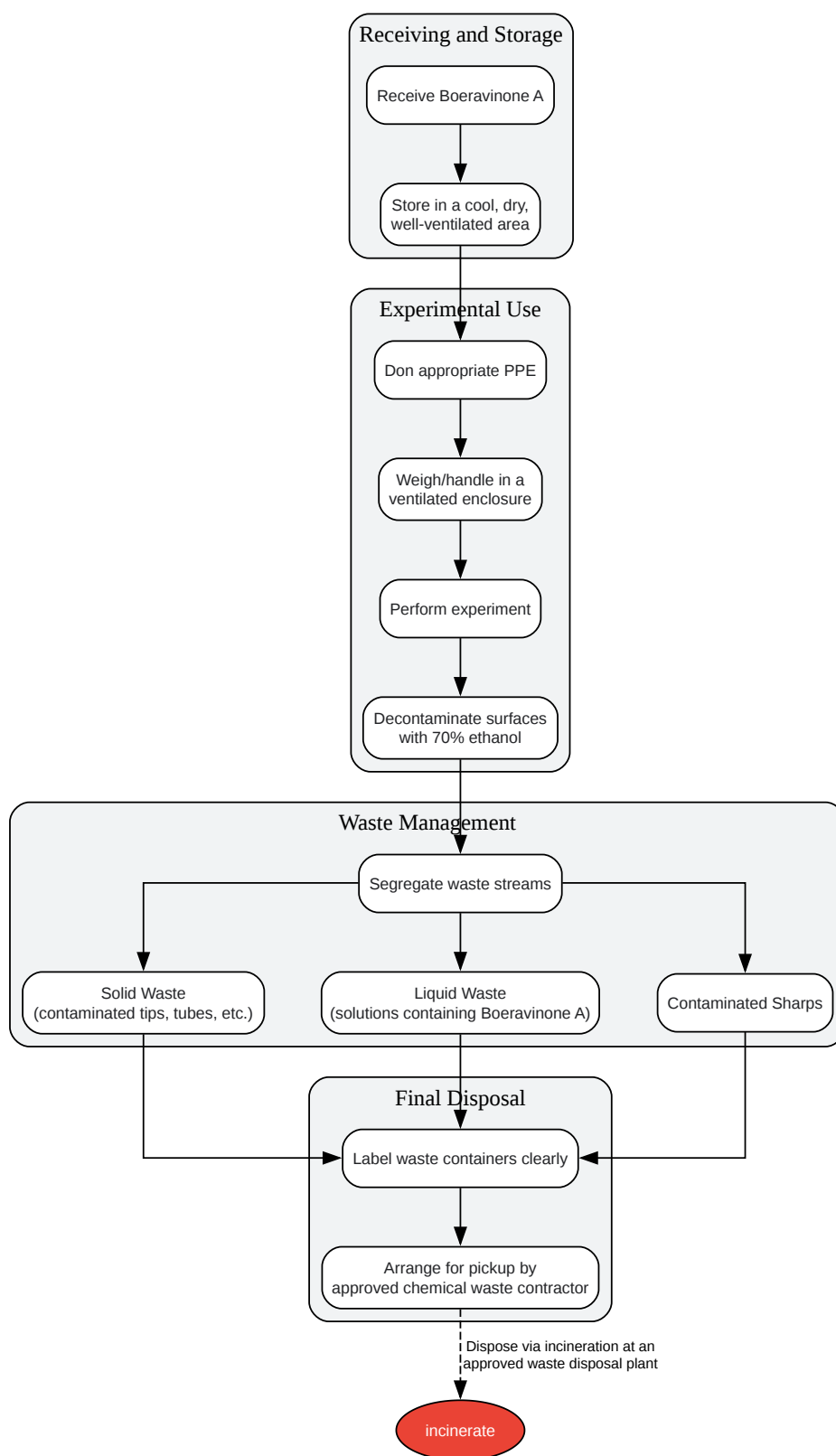
- Aquatic Toxicity: Boeravinone B and E are very toxic to aquatic life with long-lasting effects[1][2].

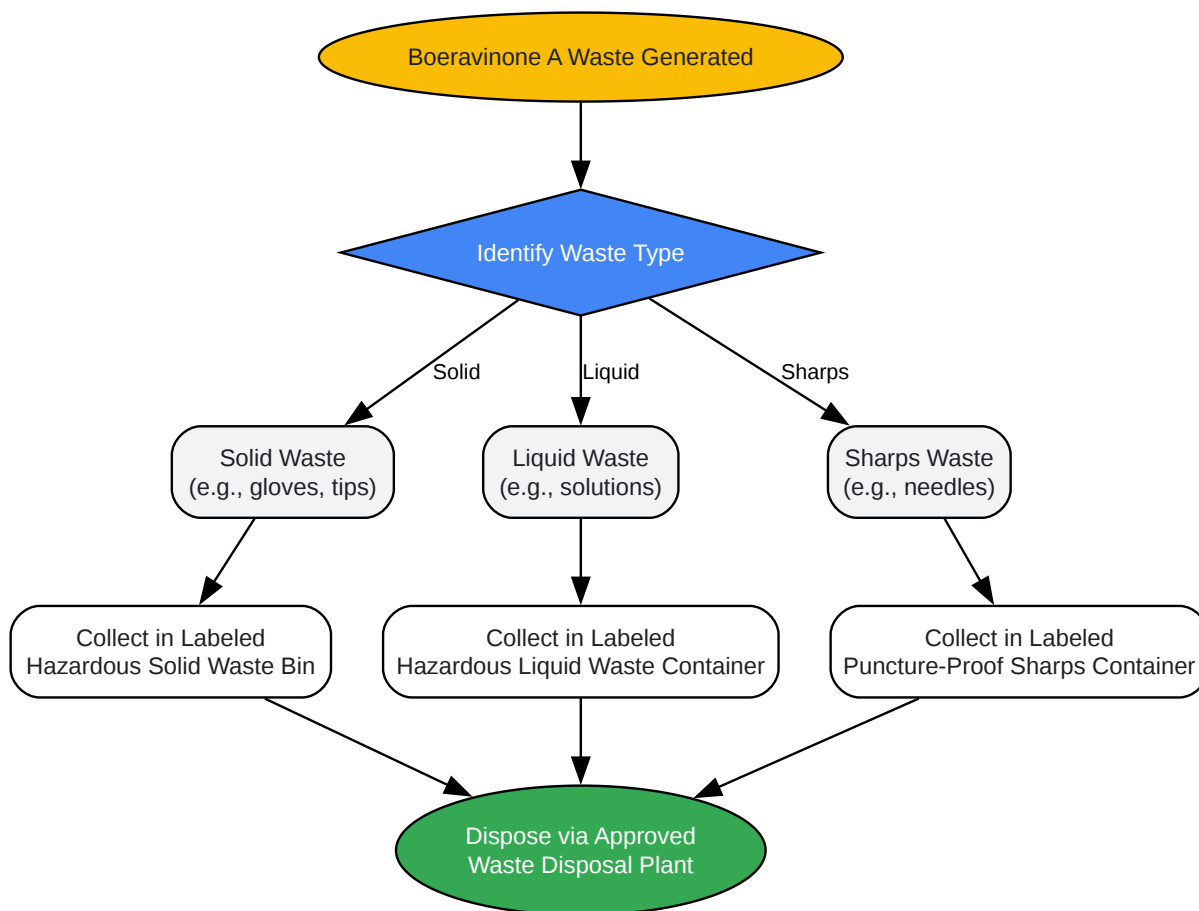
Recommended Personal Protective Equipment (PPE):

PPE Item	Specification	Purpose
Gloves	Nitrile or other chemically resistant gloves	To prevent skin contact.
Eye Protection	Safety glasses with side shields or goggles	To protect eyes from splashes.
Lab Coat	Standard laboratory coat	To protect skin and clothing.
Respiratory Protection	Use in a well-ventilated area. A respirator may be necessary for handling large quantities or if dust/aerosol is generated.	To prevent inhalation.

Experimental Workflow for Handling and Disposal

The following workflow outlines the key steps for safely handling **Boeravinone A** in a laboratory setting, from receipt to final disposal.





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References

- 1. Boeravinone B | C₁₇H₁₂O₆ | CID 14018348 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Boeravinone E|137787-00-9|MSDS [dcchemicals.com]
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